

9-Methyl-3-nitroacridine molecular weight and formula

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Compound of Interest

Compound Name: 9-Methyl-3-nitroacridine

Cat. No.: B15217580

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In-Depth Technical Guide: 9-Methyl-3-nitroacridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and potential biological activities of **9-Methyl-3-nitroacridine**. Given the limited specific experimental data for this particular compound, this guide leverages information from the well-studied, structurally related nitroacridine analogue, Nitracrine (Ledakrin), to infer potential mechanisms of action and experimental approaches.

Core Physicochemical Data

The fundamental molecular characteristics of **9-Methyl-3-nitroacridine** are summarized below.

Property	Value
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₂
Molecular Weight	238.24 g/mol
CAS Number	65757-59-7

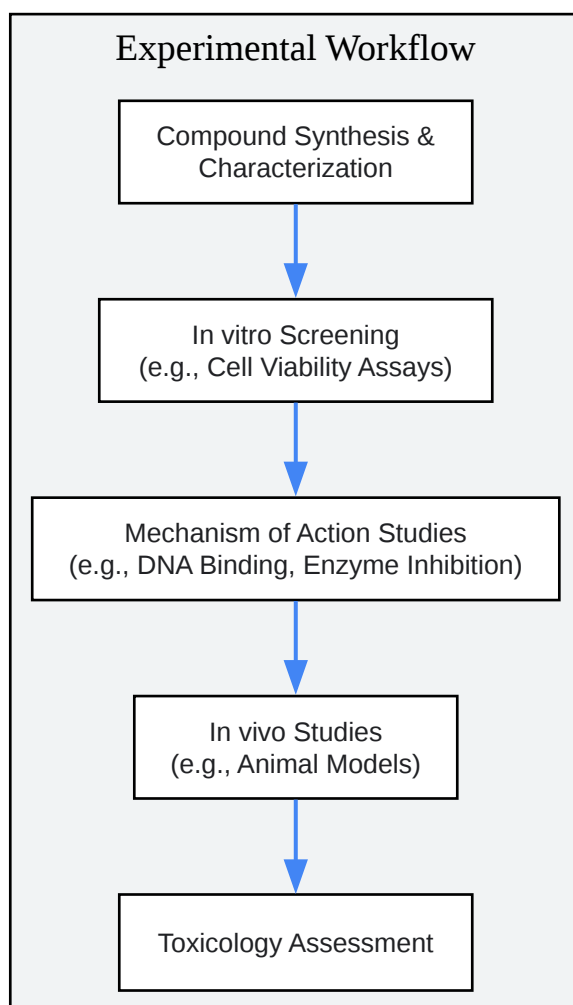
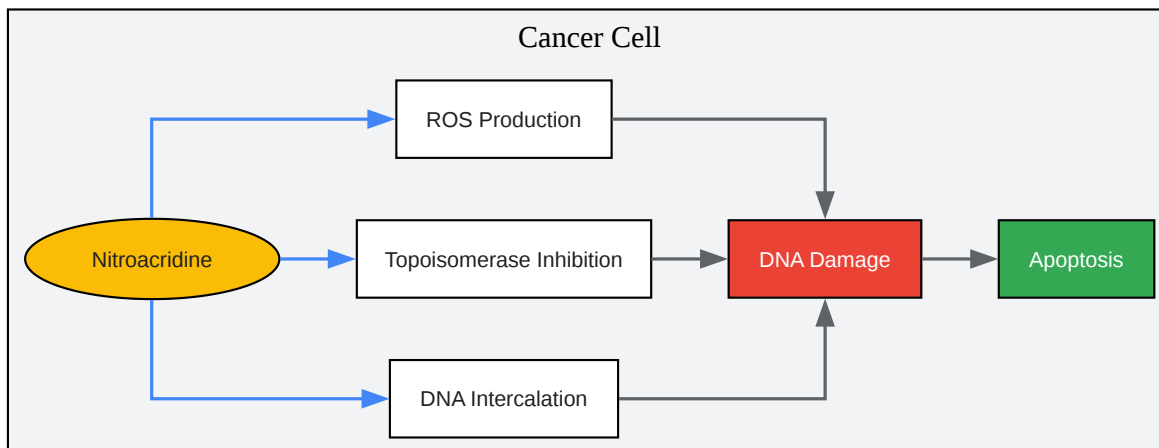
Biological Activity and Mechanism of Action

Nitroacridines are a class of compounds recognized for their potent biological activities, particularly as cytostatic agents. While specific studies on **9-Methyl-3-nitroacridine** are not extensively available, the mechanism of action can be inferred from related compounds like Nitracrine.

The anticancer properties of nitroacridines are primarily attributed to their interaction with DNA. [1] One of the key activation steps for these compounds involves the reduction of the nitro group, which facilitates covalent binding to DNA and proteins.[1] This interaction can disrupt DNA replication and transcription, leading to cell cycle arrest and apoptosis.

Potential Signaling Pathways

The following diagram illustrates the potential molecular pathways targeted by nitroacridine compounds.



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References

- 1. Nitracrine and its congeners--an overview PMID: 7789719 | MCE [medchemexpress.cn]
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